

Solubility and stability of 5'-DMTr-T-Methyl phosphonamidite

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Compound of Interest

Compound Name: 5'-DMTr-T-Methyl
phosphonamidite

Cat. No.: B15583546

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An In-depth Technical Guide to the Solubility and Stability of 5'-DMTr-T-Methyl Phosphonamidite

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the solubility and stability of **5'-DMTr-T-Methyl phosphonamidite**, a critical reagent in the synthesis of modified oligonucleotides. Understanding these properties is essential for ensuring the efficiency of oligonucleotide synthesis and the quality of the final product.

Physicochemical Properties

5'-DMTr-T-Methyl phosphonamidite is a thymidine-derived building block used in nucleic acid synthesis. The 5'-dimethoxytrityl (DMTr) group provides a temporary protecting group for the 5'-hydroxyl, which is removed at each coupling cycle. The methyl phosphonamidite moiety allows for the formation of a methyl phosphonate linkage in the oligonucleotide backbone, which can enhance nuclease resistance.

Solubility

The solubility of phosphonamidites is a critical factor for their use in automated oligonucleotide synthesis, where they are typically dissolved in anhydrous acetonitrile. While specific quantitative solubility data for **5'-DMTr-T-Methyl phosphonamidite** in various organic solvents

is not widely published, data from closely related compounds and general observations provide valuable guidance.

Table 1: Quantitative and Qualitative Solubility of Related Phosphonamidites

Compound	Solvent	Solubility
5'-DMT-N4-Ac-5-Me-dC Phosphoramidite	DMSO	≥ 100 mg/mL ^[1]
5-Ethylthio-1H-tetrazole (activator)	Acetonitrile	Up to 0.75 M
4,5-Dicyanoimidazole (activator)	Acetonitrile	Up to 1.2 M

General Solubility Considerations:

- Acetonitrile: This is the most common solvent used for dissolving phosphonamidites for oligonucleotide synthesis. While a specific value for **5'-DMTr-T-Methyl phosphonamidite** is not available, it is expected to have sufficient solubility for standard synthesis concentrations (typically 0.02 to 0.15 M).
- Dichloromethane (DCM): Can be used as an alternative solvent, particularly for more lipophilic phosphonamidites.
- Tetrahydrofuran (THF): May be required for dissolving certain modified phosphonamidites.
- Dimethyl Sulfoxide (DMSO): Generally shows high solubility for a wide range of organic compounds, including phosphonamidites.^[1]

Experimental Protocol for Solubility Determination

A precise determination of solubility is crucial for preparing phosphonamidite solutions for synthesis. The following is a general protocol for determining the solubility of **5'-DMTr-T-Methyl phosphonamidite** in a given solvent.

Objective: To determine the concentration at which **5'-DMTr-T-Methyl phosphonamidite** is fully dissolved in a specific solvent at a defined temperature.

Materials:

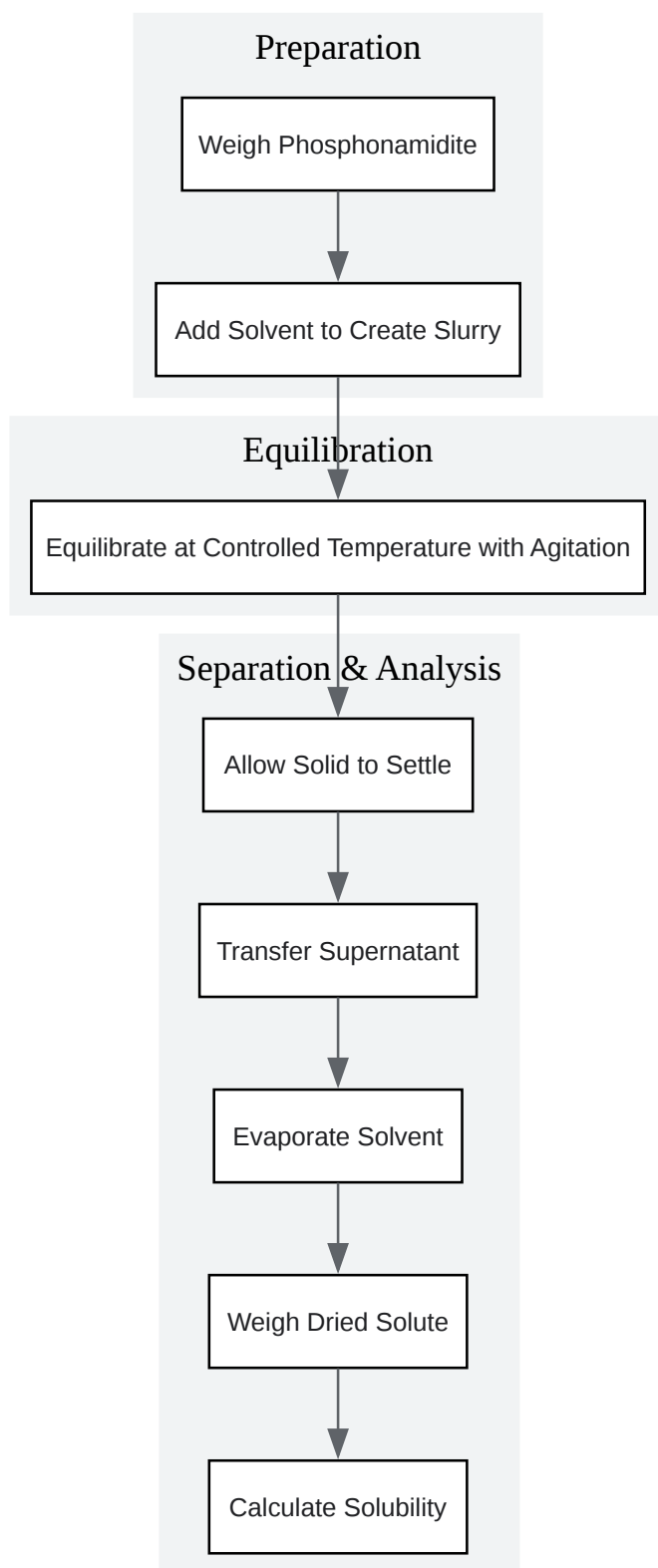
- **5'-DMTr-T-Methyl phosphonamidite**
- Anhydrous solvent of interest (e.g., acetonitrile, dichloromethane)
- Vials with airtight caps
- Vortex mixer
- Analytical balance
- Temperature-controlled environment (e.g., water bath, incubator)

Procedure:

- Preparation of Stock Slurry:
 - Accurately weigh a known amount of **5'-DMTr-T-Methyl phosphonamidite** into a vial.
 - Add a small, measured volume of the solvent to create a slurry. This ensures that there is excess solid.
- Equilibration:
 - Seal the vial tightly to prevent solvent evaporation.
 - Place the vial in a temperature-controlled environment set to the desired temperature (e.g., ambient temperature for synthesis conditions).
 - Agitate the slurry using a vortex mixer or shaker for a defined period to allow the solution to reach equilibrium. This may take several hours.
- Separation of Saturated Solution:
 - Allow the undissolved solid to settle.

- Carefully transfer a known volume of the clear supernatant (the saturated solution) to a pre-weighed vial.
- Solvent Evaporation and Mass Determination:
 - Evaporate the solvent from the vial containing the supernatant under a stream of inert gas (e.g., nitrogen or argon) or in a vacuum concentrator.
 - Once the solvent is completely removed, weigh the vial containing the dried solute.
- Calculation of Solubility:
 - Subtract the initial weight of the empty vial from the final weight to determine the mass of the dissolved phosphonamidite.
 - Calculate the solubility using the following formula: $\text{Solubility (mg/mL)} = \text{Mass of dissolved phosphonamidite (mg)} / \text{Volume of supernatant taken (mL)}$

Diagram of Solubility Determination Workflow:



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Caption: Workflow for experimental solubility determination.

Stability

5'-DMTr-T-Methyl phosphonamidite, like other phosphonamidites, is sensitive to moisture and oxidation, particularly when in solution. Proper handling and storage are crucial to maintain its integrity and ensure high coupling efficiencies during oligonucleotide synthesis.

Key Factors Affecting Stability:

- **Hydrolysis:** The presence of water leads to the hydrolysis of the phosphonamidite to the corresponding H-phosphonate, which is unreactive in the standard coupling reaction.
- **Oxidation:** Exposure to air can lead to the oxidation of the P(III) center to a P(V) species, rendering the phosphonamidite inactive for coupling.

Stability in Solution:

A study on the solution stability of standard deoxyribonucleoside phosphoramidites in acetonitrile found that the stability decreases in the order T > dC > dA > dG.[2] After five weeks of storage under an inert gas atmosphere, the purity of the thymidine phosphoramidite was reduced by only 2%.[2] This suggests that **5'-DMTr-T-Methyl phosphonamidite** is one of the more stable phosphonamidites in solution.

Storage Recommendations:

- **Solid Form:** Store at -20°C under an inert atmosphere (e.g., argon or nitrogen).
- **In Solution:** Prepare solutions fresh using anhydrous solvents. For short-term storage, keep solutions at low temperatures (e.g., 4°C) under an inert atmosphere. For longer-term storage, freezing at -20°C or -80°C is recommended.

Experimental Protocol for Stability Assessment by HPLC

A common method to assess the stability of phosphonamidites is through High-Performance Liquid Chromatography (HPLC). This protocol outlines a general procedure for a stability study.

Objective: To monitor the degradation of **5'-DMTr-T-Methyl phosphonamidite** in solution over time under specific storage conditions.

Materials:

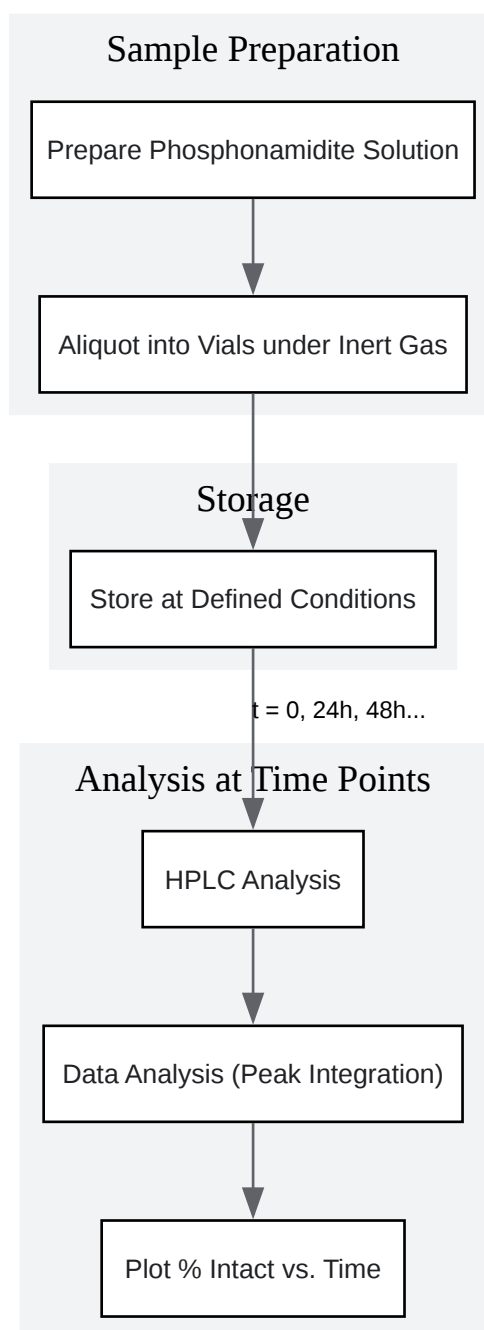
- **5'-DMTr-T-Methyl phosphonamidite**
- Anhydrous acetonitrile
- HPLC system with a UV detector
- C18 reverse-phase HPLC column
- Appropriate mobile phases (e.g., acetonitrile and a buffer)
- Vials for sample storage

Procedure:

- Sample Preparation:
 - Prepare a solution of **5'-DMTr-T-Methyl phosphonamidite** in anhydrous acetonitrile at a known concentration (e.g., 0.1 M).
 - Dispense the solution into several vials, purge with an inert gas, and seal tightly.
- Storage Conditions:
 - Store the vials under the desired conditions to be tested (e.g., room temperature, 4°C, -20°C).
- HPLC Analysis:
 - At specified time points (e.g., 0, 24, 48, 72 hours, 1 week), take one vial from storage.
 - Inject an aliquot of the solution onto the HPLC system.
 - Analyze the sample using a suitable gradient method to separate the intact phosphonamidite from its degradation products.

- Monitor the elution profile at a wavelength where the DMTr group absorbs (typically around 260 nm).
- Data Analysis:
 - Integrate the peak areas of the intact phosphonamidite and any degradation products.
 - Calculate the percentage of remaining intact phosphonamidite at each time point relative to the initial time point ($t=0$).
 - Plot the percentage of intact phosphonamidite versus time to determine the degradation rate.

Diagram of Stability Testing Workflow:



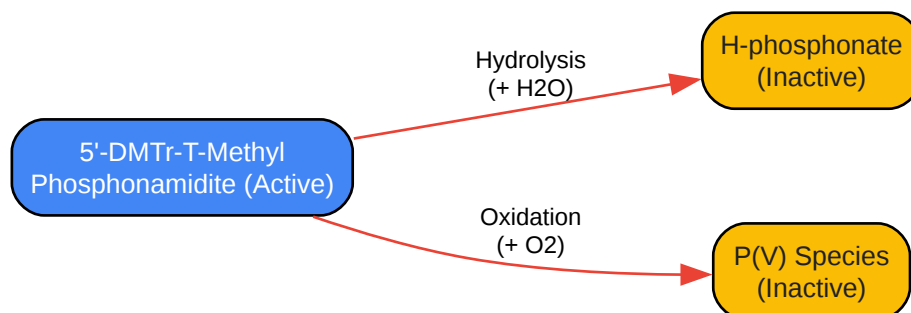
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Caption: Workflow for HPLC-based stability testing.

Degradation Pathways

The primary degradation pathways for phosphonamidites involve hydrolysis and oxidation.

Diagram of Phosphonamidite Degradation Pathways:



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Caption: Major degradation pathways for phosphonamidites.

Conclusion

5'-DMTr-T-Methyl phosphonamidite is a relatively stable phosphonamidite, particularly in its solid form when stored correctly. In solution, care must be taken to minimize exposure to water and oxygen to prevent degradation. While specific quantitative solubility data is limited, it is generally soluble in common solvents used for oligonucleotide synthesis. The experimental protocols provided in this guide offer a framework for researchers to determine the precise solubility and stability of this reagent under their specific laboratory conditions, thereby ensuring optimal performance in oligonucleotide synthesis.

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References

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- 2. Solution stability and degradation pathway of deoxyribonucleoside phosphoramidites in acetonitrile - PubMed [pubmed.ncbi.nlm.nih.gov]
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